

In-Depth Technical Guide to the Physicochemical Properties of Erythromycin Phosphate

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Compound of Interest

Compound Name: *Erythromycin phosphate*

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Abstract

Erythromycin phosphate, a phosphate salt of the macrolide antibiotic erythromycin, is a widely utilized active pharmaceutical ingredient (API). A thorough understanding of its physicochemical properties is paramount for the successful development of stable, effective, and bioavailable drug products. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **erythromycin phosphate**, including its chemical structure, solubility, pKa, melting point, stability, and hygroscopicity. Detailed experimental protocols for the determination of these key parameters are provided, alongside graphical representations of its mechanism of action and relevant signaling pathways to facilitate a deeper understanding for researchers and drug development professionals.

Chemical and Physical Properties

Erythromycin phosphate is the phosphate salt of erythromycin A, a 14-membered macrolide produced by the bacterium *Saccharopolyspora erythraea*. The addition of the phosphate group enhances the aqueous solubility of the otherwise sparingly soluble erythromycin base.

Property	Value	References
Chemical Structure	See Figure 1	[1]
Molecular Formula	C ₃₇ H ₇₀ NO ₁₇ P	[1]
Molecular Weight	831.9 g/mol	[1]
Appearance	White to slightly yellow crystalline powder	[2]
Melting Point	135-140 °C (with resolidification and second mp at 190-193 °C for the base)	[3]
pKa	Erythromycin base: 8.8. Phosphoric acid moieties introduce additional pKa values (approx. 2.1, 7.2, 12.3).	[3][4][5][6]
Hygroscopicity	Slightly hygroscopic	[2]

Figure 1: Chemical Structure of **Erythromycin Phosphate** (A visual representation of the chemical structure would be placed here in a final document.)

Solubility Profile

The solubility of **erythromycin phosphate** is a critical factor influencing its dissolution rate and bioavailability. As a salt of a weak base and a polyprotic acid, its solubility is pH-dependent.

Solvent	Solubility (at approx. 25°C)	References
Water	~2 mg/mL (for erythromycin base)	[7]
Ethanol	~30 mg/mL	[8]
Methanol	Freely soluble	[2]
Dimethyl Sulfoxide (DMSO)	~15 mg/mL	[8]
Acetonitrile	Freely soluble	[9]
Chloroform	Soluble	[7]
Acetone	Freely soluble	[10]

Stability Profile

Erythromycin phosphate is susceptible to degradation under various conditions, primarily acidic hydrolysis. Understanding its stability is crucial for formulation design and determining appropriate storage conditions.

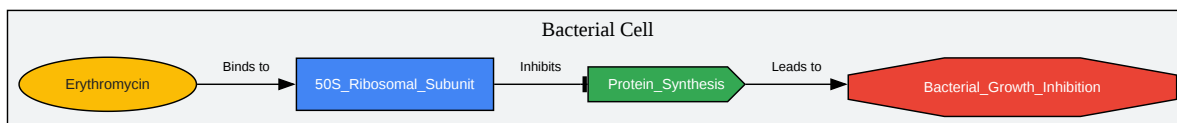
Key Stability Considerations:

- **pH Stability:** Erythromycin is most stable in neutral to slightly alkaline conditions (pH 7.0-8.5). It rapidly degrades in acidic environments (pH < 4) through intramolecular dehydration to form anhydroerythromycin, an inactive degradation product.
- **Thermal Stability:** The compound should be stored at controlled room temperature, and exposure to high temperatures should be avoided.
- **Photostability:** Erythromycin can be sensitive to light, and therefore, should be protected from light during storage and handling.

Mechanism of Action and Signaling Pathways

Antibacterial Mechanism of Action

Erythromycin exerts its bacteriostatic effect by inhibiting protein synthesis in susceptible bacteria. It binds to the 50S subunit of the bacterial ribosome, interfering with the translocation step of polypeptide chain elongation.

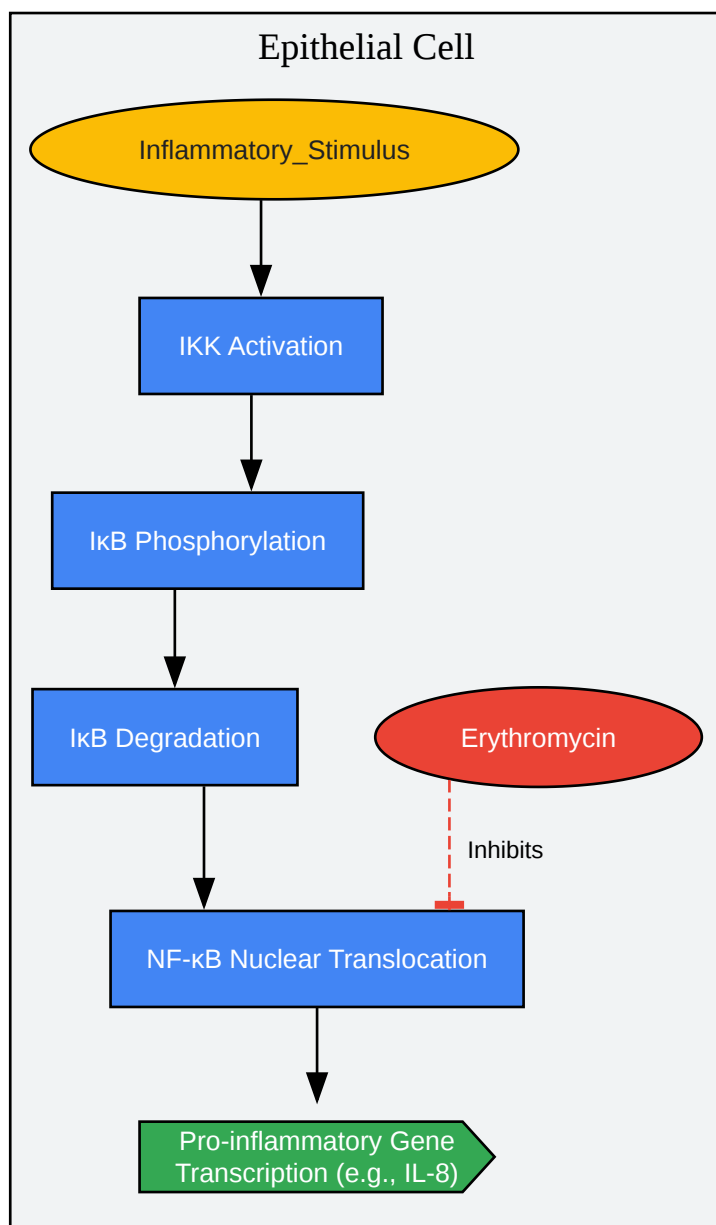


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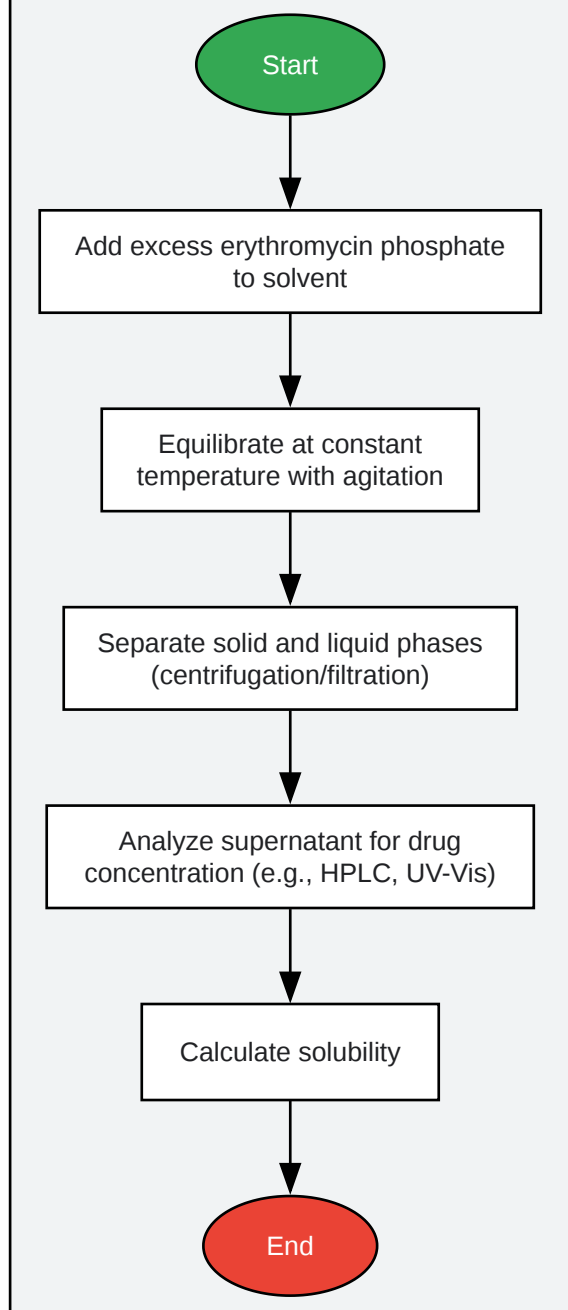
Caption: Antibacterial mechanism of erythromycin.

Anti-inflammatory Signaling Pathway

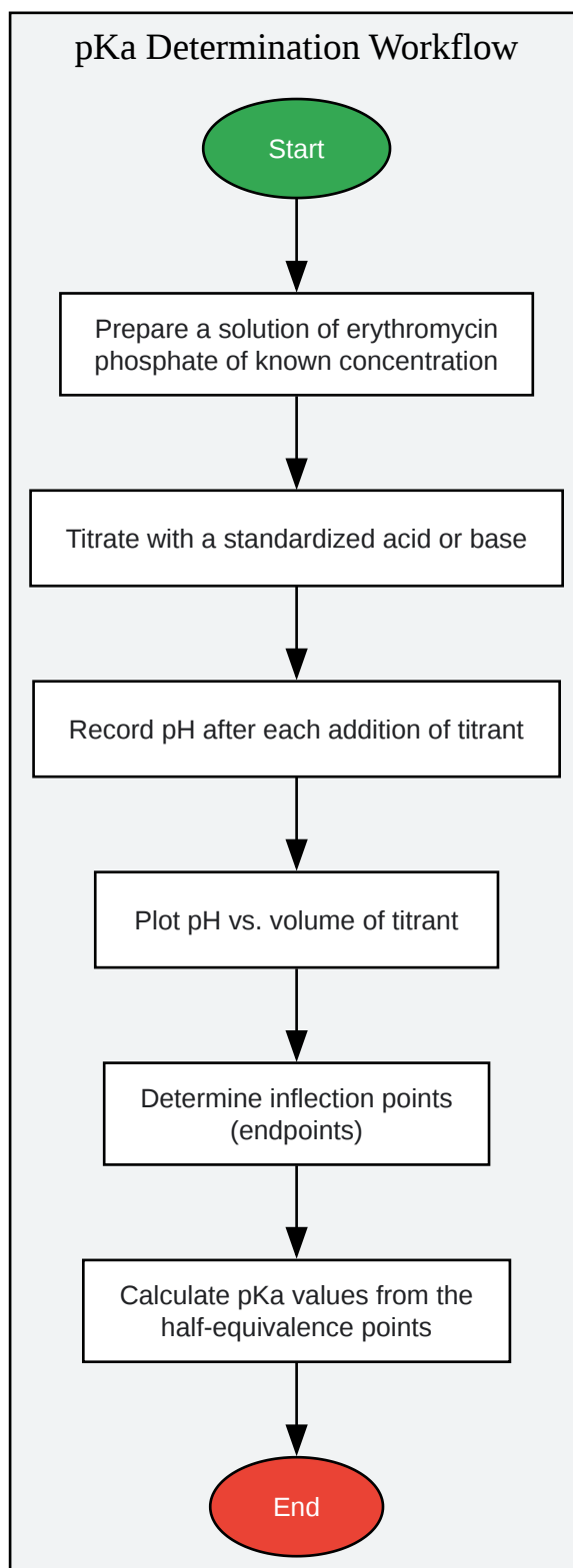
Beyond its antibacterial activity, erythromycin exhibits anti-inflammatory properties, which are attributed to its modulation of the NF- κ B signaling pathway.

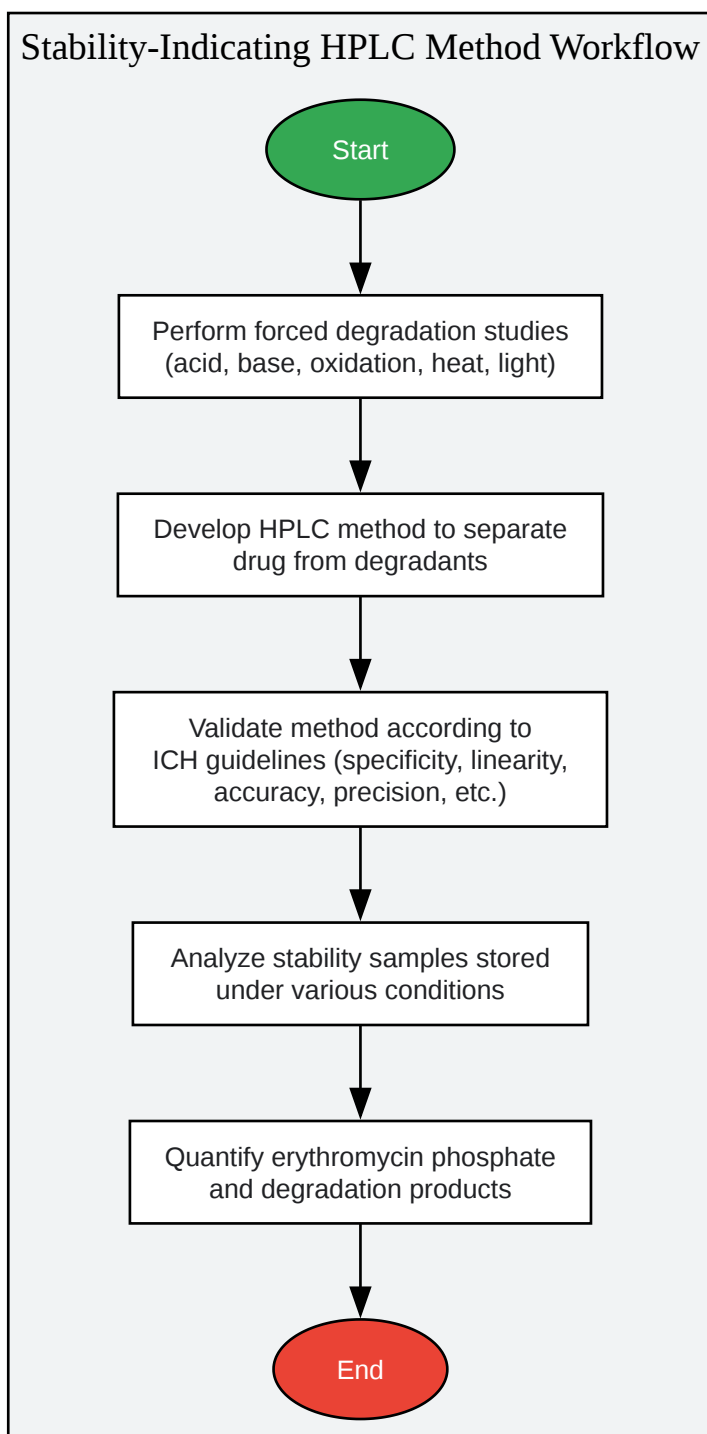


Solubility Determination Workflow



pKa Determination Workflow





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References

- 1. Erythromycin, phosphate (salt) | C₃₇H₇₀NO₁₇P | CID 83935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ERYTHROMYCIN - ตำรายาของประเทศไทย กรมวิทยาศาสตร์การแพทย์ [bdn-tp.dmsc.moph.go.th]
- 3. researchgate.net [researchgate.net]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Phosphate Buffer Issues [chem.fsu.edu]
- 6. youtube.com [youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. solutions.bocsci.com [solutions.bocsci.com]
- 10. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
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